

Application Notes and Protocols: JT010 Stock Solution Preparation

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Compound of Interest

Compound Name: JT010

Cat. No.: B1673095

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **JT010**, a potent and selective agonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) channel.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

JT010 is a small molecule agonist of the TRPA1 ion channel, with a reported EC₅₀ of 0.65 nM.^{[1][3]} It activates the TRPA1 channel by covalently binding to the Cys621 residue. Due to its high potency and selectivity, **JT010** is a valuable tool in research areas such as pain, inflammation, and respiratory diseases. Accurate preparation of stock solutions is the first critical step in any experiment involving this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **JT010** is provided in the table below. This information is essential for accurate calculations and solution preparation.

Property	Value	References
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ O ₃ S	
Molecular Weight	354.85 g/mol	
CAS Number	917562-33-5	
Appearance	Light yellow to yellow solid	
Purity	≥98% (HPLC)	

Solubility Data

The solubility of **JT010** in common laboratory solvents is critical for preparing appropriate stock solutions. It is important to use fresh, anhydrous solvents to achieve maximum solubility, as hygroscopic solvents can significantly reduce the solubility of the compound.

Solvent	Solubility	Notes
DMSO	≥71 mg/mL (≥200.08 mM)	Use of fresh DMSO is recommended as it is hygroscopic. Sonication may be required for complete dissolution at higher concentrations (e.g., 100 mg/mL).
Ethanol	≥36 mg/mL	
Water	Insoluble	

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **JT010** in Dimethyl Sulfoxide (DMSO).

Materials:

- **JT010** powder

- Anhydrous, molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

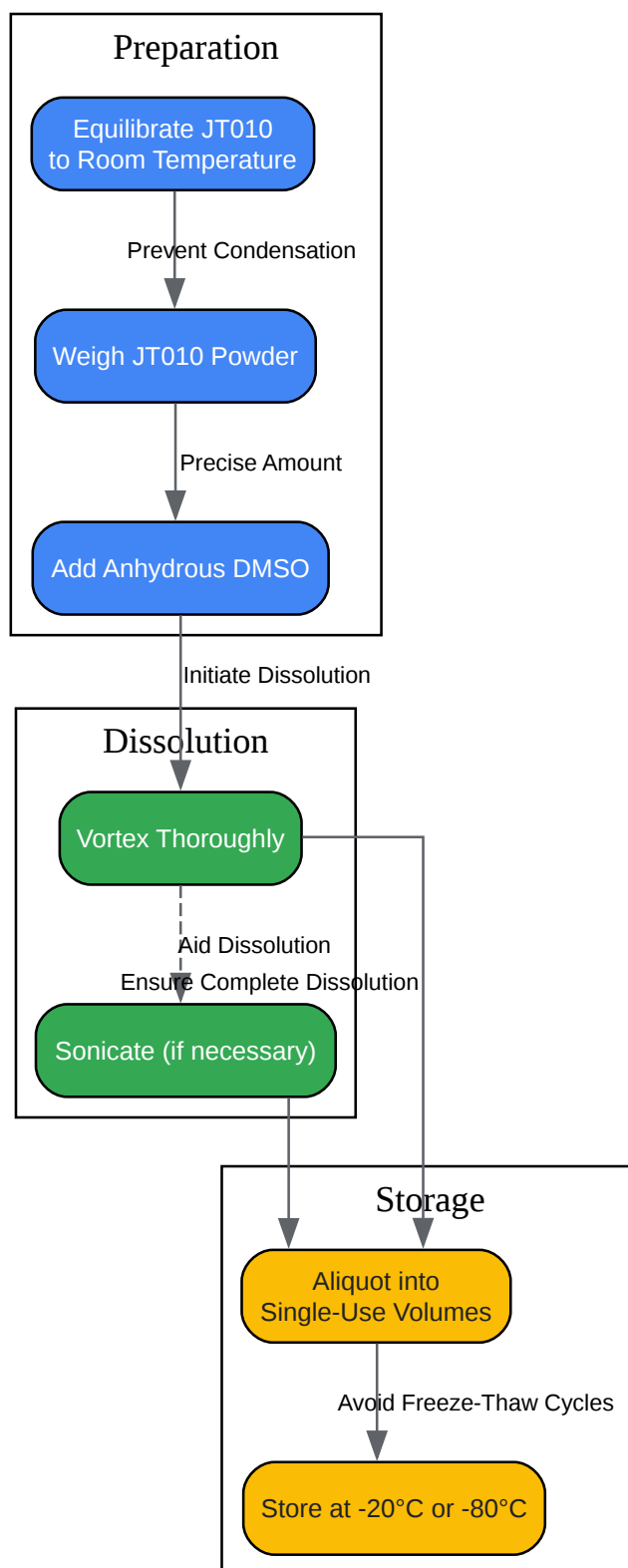
Procedure:

- **Equilibrate JT010:** Allow the vial of **JT010** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weigh JT010:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **JT010** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.549 mg of **JT010** (Molecular Weight = 354.85 g/mol).
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **JT010** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. If necessary, sonicate the solution in a water bath for 5-10 minutes to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note on Hygroscopic Solvents: DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of **JT010**. It is highly recommended to use a fresh, unopened bottle of anhydrous DMSO or to use DMSO from a bottle that has been properly stored to minimize moisture absorption.

Visualization of Experimental Workflow and Signaling Pathway

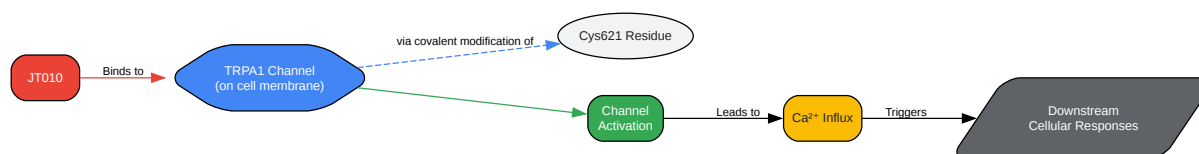
The following diagram illustrates the key steps in the preparation of a **JT010** stock solution.



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Caption: Workflow for **JT010** Stock Solution Preparation.

JT010 exerts its biological effects through the activation of the TRPA1 ion channel. The diagram below provides a simplified representation of this signaling pathway.



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